

Application Notes and Protocols for In Vitro Glucose Uptake Assays Using Glycipyramide

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Compound of Interest

Compound Name: **Glycipyramide**

Cat. No.: **B1671907**

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Introduction

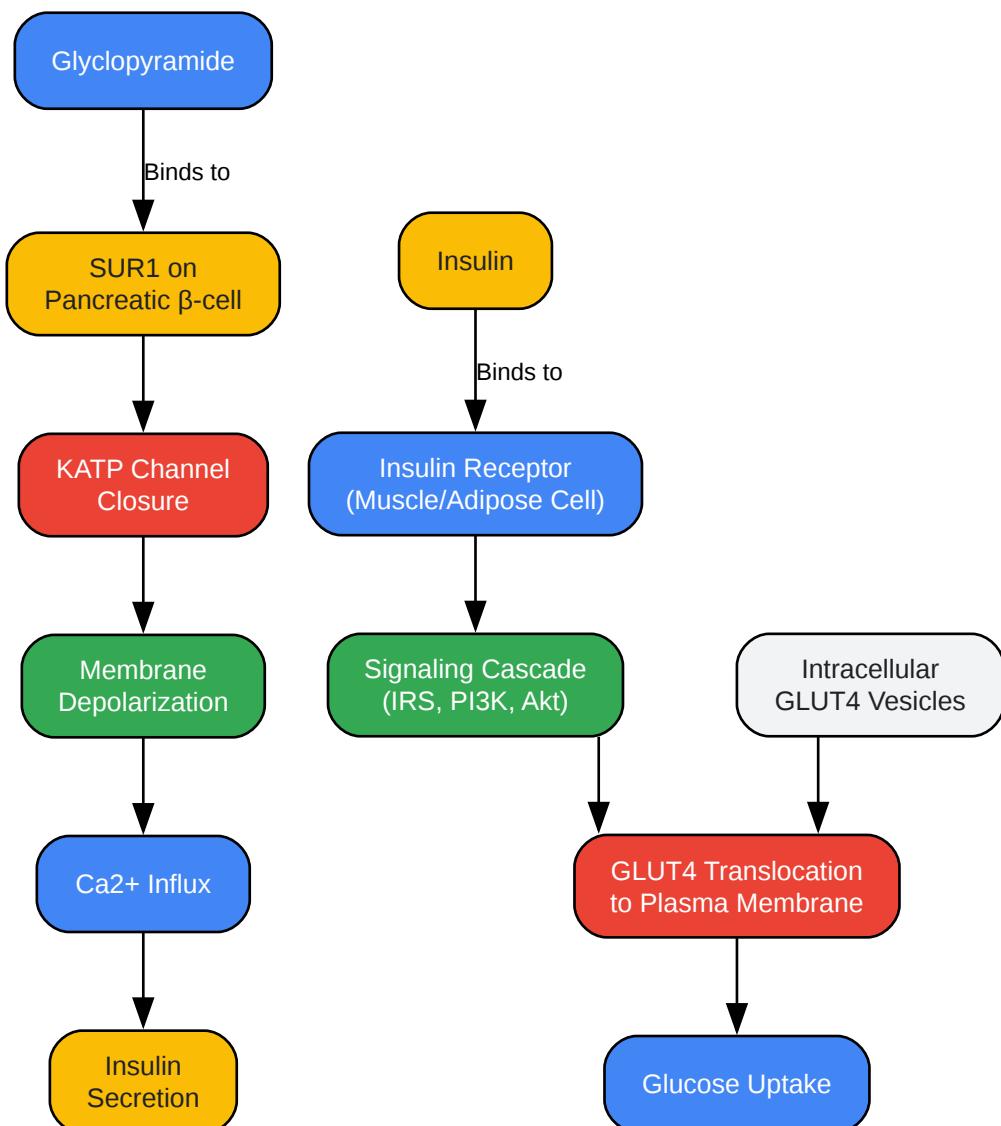
Glycipyramide is a second-generation sulfonylurea compound primarily utilized in the management of type 2 diabetes mellitus. Its principal mechanism of action involves the stimulation of insulin secretion from pancreatic β -cells. This is achieved through the binding to the sulfonylurea receptor 1 (SUR1) subunit of the ATP-sensitive potassium (KATP) channels on the β -cell membrane. This binding leads to channel closure, membrane depolarization, calcium influx, and subsequent exocytosis of insulin. The released insulin then acts on peripheral tissues, such as skeletal muscle and adipose tissue, to facilitate glucose uptake, thereby lowering blood glucose levels.

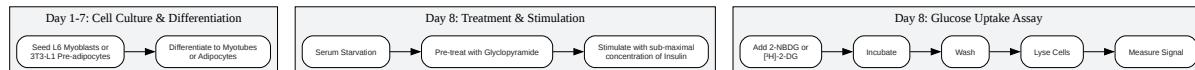
These application notes provide detailed protocols for assessing the effect of **Glycipyramide** on glucose uptake in vitro. Due to its primary insulin-secretagogue activity, a co-culture system of pancreatic β -cells and a glucose-utilizing cell line (e.g., L6 myotubes or 3T3-L1 adipocytes) is the most physiologically relevant model to observe its indirect effect on glucose uptake. Alternatively, direct effects on insulin-stimulated glucose uptake in muscle or fat cells can be investigated to explore potential insulin-sensitizing properties, a characteristic reported for some other sulfonylureas.

Mechanism of Action of Glycipyramide in Glucose Metabolism

Glycopyramide's effect on glucose uptake is predominantly indirect, mediated by the insulin it helps secrete. The signaling cascade is initiated at the pancreatic β -cell and culminates in glucose transport into peripheral cells.

Signaling Pathway of Glycopyramide-Induced Insulin Secretion



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